

ER-464195-01 batch-to-batch variability

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Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

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Technical Support Center: ER-464195-01

This technical support center is designed for researchers, scientists, and drug development professionals using **ER-464195-01**. Below you will find troubleshooting guides and frequently asked questions to address potential issues, particularly concerning batch-to-batch variability, to ensure the consistency and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ER-464195-01** and what is its mechanism of action?

ER-464195-01 is a specific and orally active inhibitor of the interaction between Calreticulin (CRT) and integrin α subunits.^{[1][2]} It has been shown to suppress cell adhesion and migration of leukocytes, prevent colitis, and downregulate the expression of inflammation-related genes in mouse models of inflammatory bowel disease (IBD).^{[1][2][3]}

Q2: What are the recommended storage and handling conditions for **ER-464195-01**?

For optimal stability, **ER-464195-01** should be stored at -20°C for long-term use (months to years) and can be kept at 0-4°C for short-term use (days to weeks).^[3] The compound is stable

for at least two years when stored properly.[1][3] It is shipped under ambient temperatures as a non-hazardous chemical and is stable for several weeks during ordinary shipping.[3] Before use, it is recommended to allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial.[4]

Q3: What are the typical purity specifications for **ER-464195-01**?

Commercial batches of **ER-464195-01** generally have a purity of greater than 98%, as determined by High-Performance Liquid Chromatography (HPLC).[1][3]

Troubleshooting Guide: Batch-to-Batch Variability

Batch-to-batch variability can manifest as inconsistencies in experimental results, such as altered IC50 values or unexpected biological responses. This guide provides a systematic approach to identifying and resolving potential causes of such variability.

Issue 1: Observed variations in IC50 values between different batches of **ER-464195-01**.

Potential Causes and Solutions:

- **Compound Purity and Integrity:** Even minor differences in impurity profiles between batches can affect biological activity.[5][6]
 - **Action:** Verify the purity of each new batch using analytical methods like HPLC or LC-MS. [6] Compare the chromatograms to identify any new or different impurity peaks.
- **Compound Solubility:** Incomplete solubilization of the compound can lead to lower effective concentrations in your assay.
 - **Action:** Ensure the compound is fully dissolved. Gentle warming or sonication can aid dissolution.[6] Visually inspect the solution for any precipitates before use.[6]
- **Experimental Conditions:** Inconsistencies in assay conditions can contribute to variability.
 - **Action:** Maintain consistency in all experimental parameters, including cell passage number, reagent sources, and incubation times.[6]

Issue 2: The compound appears to lose activity over time in the assay medium.

Potential Causes and Solutions:

- **Compound Instability:** **ER-464195-01** may degrade in your specific assay medium over the course of the experiment.[6]
 - **Action:** It is recommended to perform a time-course experiment to assess the compound's stability in your experimental conditions.[6] Always prepare fresh working solutions from a stock solution for each experiment.[6]

Issue 3: Difficulty in dissolving the compound.

Potential Causes and Solutions:

- **Poor Solubility:** The compound may have limited solubility in your chosen solvent or assay buffer.[6]
 - **Action:** Prepare a high-concentration stock solution in a suitable organic solvent like DMSO.[6] When preparing working solutions, ensure the final concentration of the organic solvent is low enough to not affect your cells (typically <0.5%).[6]

Data Presentation

Table 1: Physical and Chemical Properties of **ER-464195-01**

Property	Value	Reference
Chemical Name	1-propyl-4-(2-(3,3,5,5-tetramethylcyclohexyl)phenyl)pyperazine hydrochloride	[1]
CAS Number	859218-37-4 (HCl salt)	[1][3]
Molecular Formula	C ₂₃ H ₃₉ ClN ₂	[1][3]
Molecular Weight	379.03 g/mol	[3]
Purity	>98% (HPLC)	[1]

Table 2: In Vitro Activity of **ER-464195-01**

Target Interaction / Assay	IC50 Value	Reference
Calreticulin and Integrin α 4	0.17 μ M	[1][2]
Calreticulin and Integrin α L	0.36 μ M	[1][2]
Calreticulin and Integrin α M/ α 2/ α 5	0.23 μ M	[1][2]
PMA-induced T cells binding to VCAM-1	0.15 μ M	[1][2]
fMLP-stimulated neutrophils binding to ICAM-1	0.19 μ M	[1][2]

Experimental Protocols

Protocol 1: Quality Control of **ER-464195-01** Purity by HPLC

Objective: To verify the purity of a new batch of **ER-464195-01**.

Methodology:

- Sample Preparation: Prepare a 1 mg/mL stock solution of **ER-464195-01** in a suitable solvent (e.g., DMSO). Dilute this stock solution to an appropriate concentration (e.g., 10 μ g/mL) with the mobile phase.[6]
- HPLC Conditions:
 - Column: C18 reverse-phase column.[6]
 - Mobile Phase: A gradient of acetonitrile and water containing 0.1% formic acid.[6]
 - Flow Rate: 1 mL/min.[6]
 - Detection: UV detector at the compound's maximum absorbance wavelength.[6]
- Data Analysis: Calculate the area of the main peak as a percentage of the total peak area in the chromatogram to determine the purity.[6]

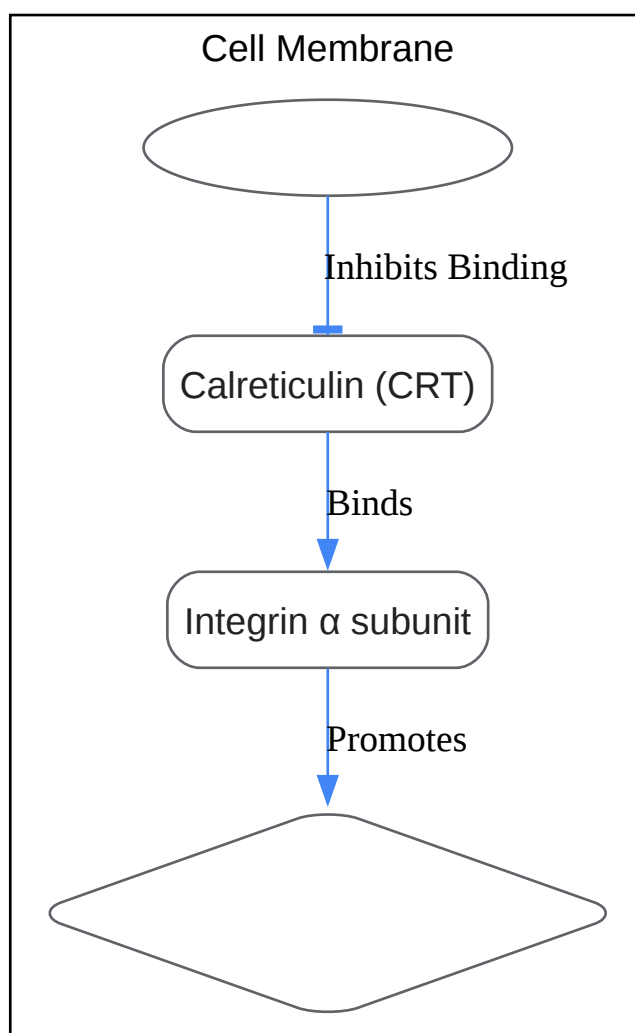
Protocol 2: Assessment of Compound Stability in Assay Medium

Objective: To determine the stability of **ER-464195-01** in the experimental assay medium over time.

Methodology:

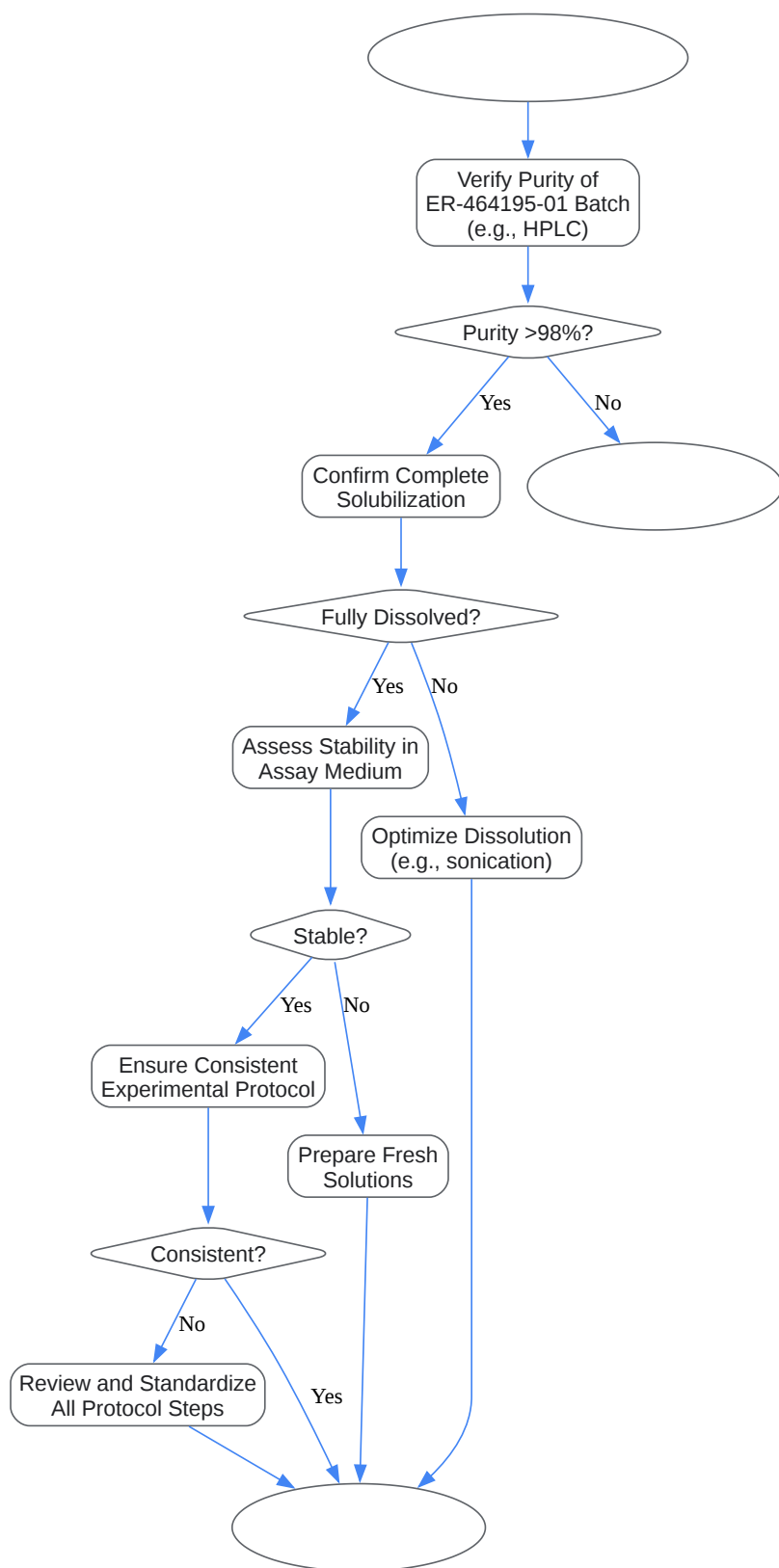
- **Sample Preparation:** Prepare a working solution of **ER-464195-01** in your assay medium at the final experimental concentration.
- **Time-Course Incubation:** Incubate the solution under the same conditions as your experiment (e.g., temperature, CO₂ levels).
- **Sample Collection:** At various time points (e.g., 0, 2, 4, 8, 24 hours), take an aliquot of the solution.
- **Analysis:** Analyze the concentration of the remaining **ER-464195-01** in each aliquot using a suitable analytical method like HPLC or LC-MS.
- **Data Analysis:** Plot the percentage of the remaining compound against time to determine its stability profile.^[6]

Visualizations



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Caption: Mechanism of action of **ER-464195-01**.



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Caption: Troubleshooting workflow for batch-to-batch variability.

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